

Initial Characterization of Jangomolide: A Technical Overview

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Compound of Interest

Compound Name: Jangomolide

Cat. No.: B15592787

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Introduction

Jangomolide is a naturally occurring limonoid, a class of chemically diverse tetranortriterpenoids. Its initial isolation and structural characterization were reported from *Flacourtia jangomas*, a plant species found in parts of Asia and Africa. This technical guide provides a summary of the foundational knowledge of **Jangomolide**'s chemical structure, based on available scientific literature.

It is important to note that the primary article detailing the comprehensive spectroscopic data and experimental protocols for **Jangomolide**, published in *Phytochemistry* in 1984, is not widely accessible. Consequently, the quantitative data and detailed experimental procedures from the original study cannot be fully reproduced here. This document, therefore, presents the established chemical identity of **Jangomolide** and outlines generalized methodologies and representative diagrams pertinent to the characterization of such a novel natural product.

Chemical Identity

Jangomolide is recognized as a complex limonoid. The fundamental details of its chemical structure are summarized in the table below.

Property	Value
Compound Name	Jangomolide
Chemical Class	Limonoid
Molecular Formula	C ₂₆ H ₂₈ O ₈
Natural Source	Flacourtia jangomas
CAS Number	93767-25-0

Experimental Protocols: A Generalized Approach

The characterization of a novel natural product like **Jangomolide** typically involves a series of systematic experimental procedures. The following is a generalized protocol that represents a standard approach in natural product chemistry.

Isolation of Jangomolide

- **Plant Material Collection and Preparation:** The relevant parts of *Flacourtia jangomas* (e.g., bark, leaves, or fruit) are collected, dried, and ground into a fine powder to maximize the surface area for extraction.
- **Extraction:** The powdered plant material is subjected to solvent extraction, often using a Soxhlet apparatus or maceration with a solvent of appropriate polarity (e.g., methanol, ethanol, or chloroform) to isolate a crude extract.
- **Fractionation:** The crude extract is then partitioned using liquid-liquid extraction with immiscible solvents of varying polarities (e.g., hexane, ethyl acetate, and water) to separate compounds based on their solubility.
- **Chromatographic Purification:** The fraction containing the compound of interest is further purified using various chromatographic techniques. This may include column chromatography (using silica gel or alumina), followed by high-performance liquid chromatography (HPLC) to isolate **Jangomolide** in its pure form.

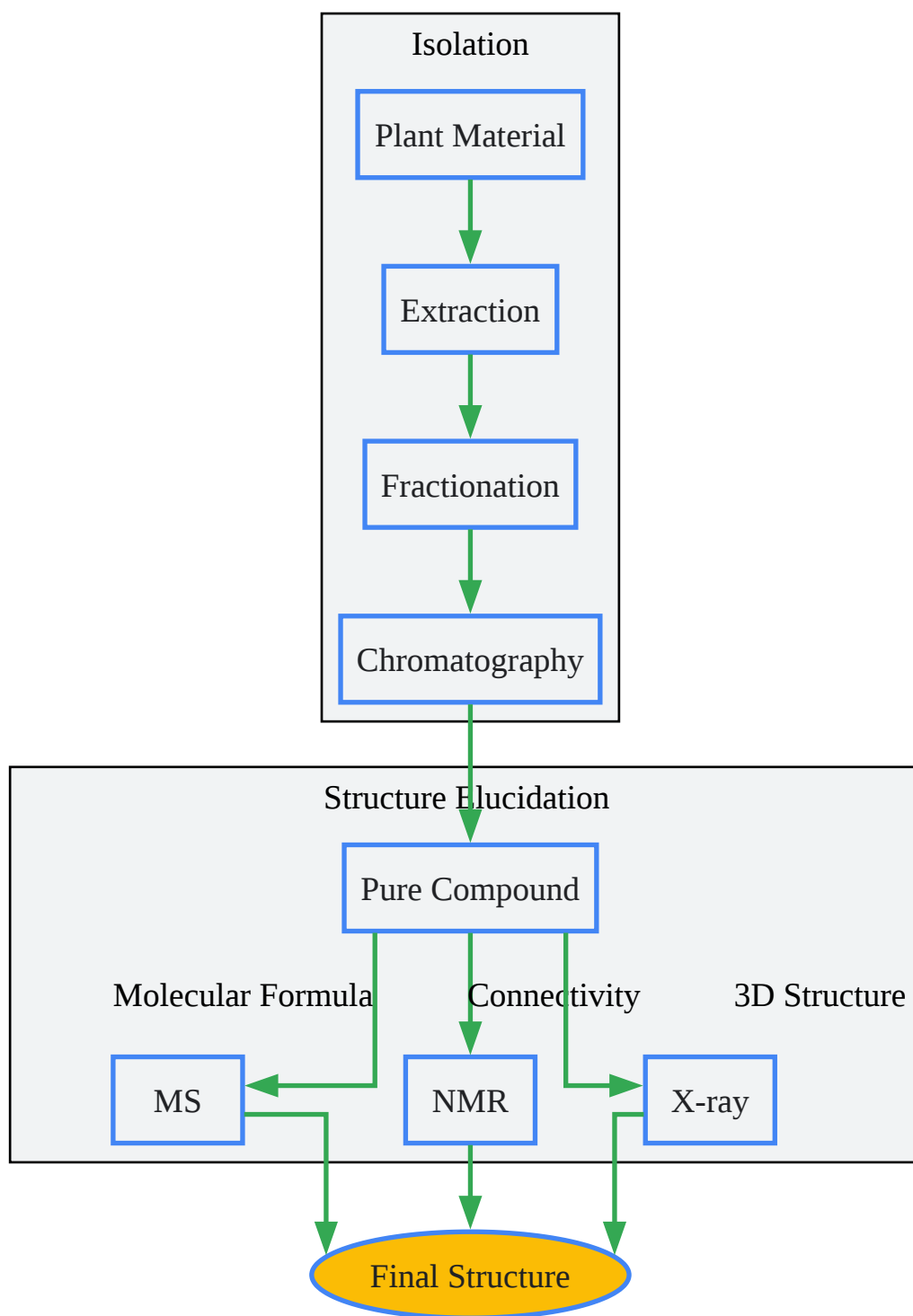
Structure Elucidation

- **Mass Spectrometry (MS):** High-resolution mass spectrometry (HR-MS) is employed to determine the precise molecular weight and elemental composition of the isolated compound, allowing for the deduction of its molecular formula.
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** A suite of NMR experiments is conducted to determine the carbon-hydrogen framework of the molecule.
 - **1D NMR (^1H and ^{13}C):** Provides information about the chemical environment of individual protons and carbon atoms.
 - **2D NMR (COSY, HSQC, HMBC):** These experiments establish connectivity between protons (COSY), directly bonded protons and carbons (HSQC), and long-range correlations between protons and carbons (HMBC), which are crucial for assembling the molecular structure.
- **X-ray Crystallography:** If a suitable crystal of the pure compound can be obtained, single-crystal X-ray diffraction provides the most definitive three-dimensional structure of the molecule.

Visualizations

Experimental Workflow

The following diagram illustrates a typical workflow for the isolation and structural elucidation of a novel natural product like **Jangomolide**.

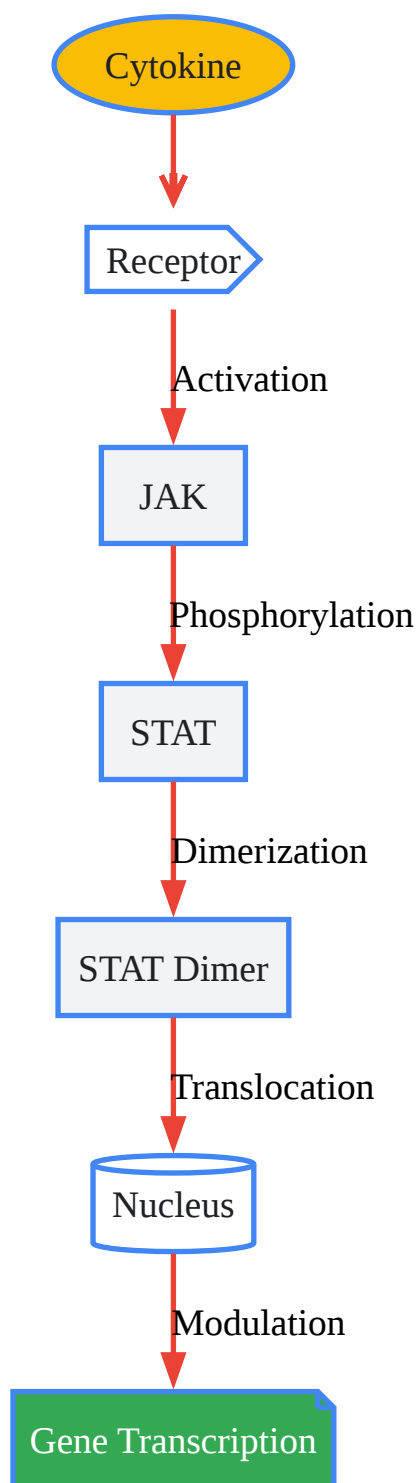


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A generalized workflow for natural product characterization.

Representative Signaling Pathway

While the specific biological targets and signaling pathways of **Jangomolide** are not yet well-defined in publicly available literature, natural products, including limonoids, are known to modulate various cellular signaling pathways. The diagram below represents the JAK-STAT signaling pathway, a common target for bioactive molecules. This is a representative illustration and does not imply a confirmed interaction with **Jangomolide**.



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A representative diagram of the JAK-STAT signaling pathway.

Conclusion

Jangomolide has been identified as a novel limonoid from *Flacourtia jangomas*. While its basic chemical identity is established, a comprehensive public record of its detailed spectroscopic data and the specific experimental protocols for its initial characterization remains elusive. The generalized methodologies and representative diagrams provided herein offer a framework for understanding the processes involved in the discovery and characterization of such natural products. Further research is warranted to fully elucidate the spectroscopic properties and explore the potential biological activities and therapeutic applications of **Jangomolide**.

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